

# Technical Support Center: 5,5-Dichloro-1,3-dioxane

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## Compound of Interest

Compound Name: 5,5-Dichloro-1,3-dioxane

Cat. No.: B15462466

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Disclaimer: A specific Safety Data Sheet (SDS) for **5,5-Dichloro-1,3-dioxane** was not readily available. The information provided below is extrapolated from data on structurally similar compounds, such as 1,3-dioxane and other chlorinated derivatives. Researchers, scientists, and drug development professionals should handle this compound with extreme caution and, whenever possible, consult with a qualified safety professional. The following guidance should be considered as a preliminary resource.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **5,5-Dichloro-1,3-dioxane**?

A1: Based on analogous compounds, **5,5-Dichloro-1,3-dioxane** is likely to be a flammable liquid and vapor.<sup>[1][2][3]</sup> It may also be harmful if swallowed, in contact with skin, or inhaled.<sup>[2][3][4]</sup> Like other dioxane derivatives, it may form explosive peroxides upon storage, especially when exposed to air and light.<sup>[1][3][5]</sup> It is also expected to be a skin and eye irritant.<sup>[3][4]</sup>

Q2: What are the recommended storage conditions for **5,5-Dichloro-1,3-dioxane**?

A2: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other ignition sources.<sup>[1][5]</sup> It is advisable to store it under an inert atmosphere (e.g., nitrogen blanket) and protected from light.<sup>[3][6]</sup> Given the potential for peroxide formation, containers should be dated upon opening and tested for peroxides periodically.<sup>[1]</sup> Refrigerated storage may be recommended.<sup>[6][7]</sup>

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

A3: Wear appropriate personal protective equipment, including chemical-resistant gloves, safety goggles with side-shields or a face shield, and a lab coat.[2][8] Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[1][8] If there is a risk of inhalation, a NIOSH-approved respirator may be necessary.[6][8]

Q4: What should I do in case of a spill?

A4: In the event of a small spill, remove all sources of ignition.[6] Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable, closed container for disposal.[3] Ensure the area is well-ventilated. For larger spills, evacuate the area and follow your institution's emergency procedures.

Q5: How should **5,5-Dichloro-1,3-dioxane** waste be disposed of?

A5: Dispose of contents and container to an approved waste disposal plant.[1][5][8] Do not allow the chemical to enter drains.[4]

## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected reaction byproducts	Peroxide formation in the stored material.	Before use, test for the presence of peroxides using appropriate test strips. If peroxides are present, consult with a safety professional for procedures on how to safely quench them. Do not distill or evaporate solutions containing peroxides.
Inconsistent experimental results	Degradation of the compound due to improper storage.	Ensure the compound is stored in a tightly sealed container, protected from light and air, and at the recommended temperature. Consider re-purifying the material if degradation is suspected.
Material appears discolored or contains crystals	Potential peroxide formation or other degradation.	Do not use the material. The presence of crystals in a liquid that can form peroxides can be extremely dangerous. <sup>[5]</sup> Consult with a chemical safety expert for proper handling and disposal.
Skin or eye irritation after handling	Inadequate personal protective equipment (PPE) or accidental exposure.	Immediately flush the affected area with plenty of water for at least 15 minutes. <sup>[8]</sup> Remove contaminated clothing. Seek medical attention. Review and improve PPE protocols for future handling.

## Quantitative Data Summary

Quantitative data for **5,5-Dichloro-1,3-dioxane** is not readily available. The table below presents data for the parent compound, 1,3-Dioxane, for reference.

Property	Value for 1,3-Dioxane
Molecular Formula	C4H8O2
Molecular Weight	88.11 g/mol [9]
Boiling Point	105-106 °C[10]
Melting Point	-42 °C[10]
Flash Point	5 °C (41 °F)[3]
Density	1.032 g/mL at 25 °C

## Experimental Protocols

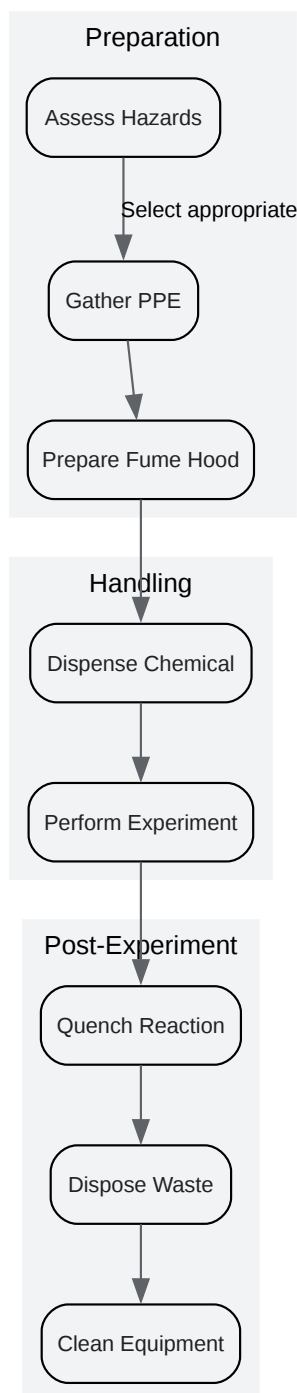
Detailed experimental protocols involving **5,5-Dichloro-1,3-dioxane** are not publicly available. Researchers should adapt general protocols for reactions involving similar chlorinated ethers with careful consideration of the potential hazards.

General Guidance for Use in a Reaction:

- **Inert Atmosphere:** Conduct all reactions under an inert atmosphere (e.g., nitrogen or argon) to prevent moisture and oxygen from interfering with the reaction and to minimize the risk of peroxide formation.
- **Solvent Choice:** If used as a solvent, ensure it is dry and free of peroxides.
- **Temperature Control:** Maintain strict control over the reaction temperature, as exothermic reactions can lead to dangerous pressure buildup.
- **Quenching:** Quench reactions carefully, especially when reactive reagents are used.
- **Work-up:** During the work-up procedure, be aware of the potential for the compound to be present in both aqueous and organic layers, depending on its solubility.

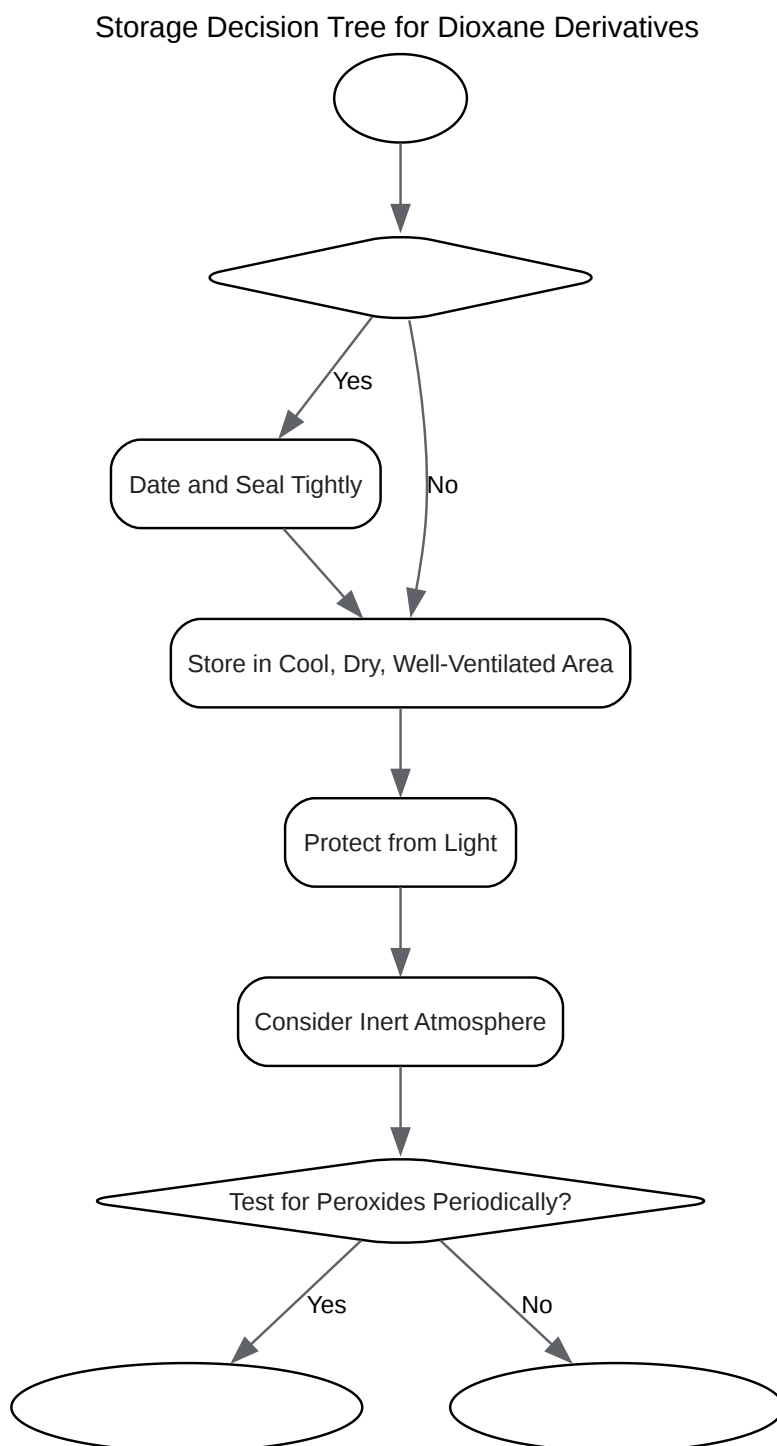
## Visualizations

Safe Handling Workflow for 5,5-Dichloro-1,3-dioxane



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Caption: A logical workflow for the safe handling of **5,5-Dichloro-1,3-dioxane** in a laboratory setting.



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Caption: A decision tree outlining the key considerations for the safe storage of dioxane derivatives.

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